

# Navigating the Landscape of N-Methylacetamides: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Methyltrimethylacetamide*

Cat. No.: *B1295385*

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An in-depth examination of the commercial availability, synthesis, and applications of N-Methylacetamide for professionals in research and drug development.

## Executive Summary

For researchers and drug development professionals, sourcing the right chemical compounds is a critical starting point for any successful project. This guide addresses the commercial landscape and technical applications of N-Methylacetamide (NMA). It is important to note that the term "**N-Methyltrimethylacetamide**" is not a standard chemical identifier. Our research indicates that queries for this compound often resolve to the more common and widely used N-Methylacetamide (CAS: 79-16-3) or its trimethylsilyl derivative, N-Methyl-N-(trimethylsilyl)acetamide (CAS: 7449-74-3). This guide will focus primarily on N-Methylacetamide, a versatile solvent and a key intermediate in various chemical syntheses, while also providing context for its silylated derivative.

## Commercial Suppliers and Availability of N-Methylacetamide

N-Methylacetamide is readily available from a variety of commercial suppliers, catering to a range of purity requirements and quantities suitable for both research and industrial applications. Below is a summary of representative suppliers and their typical product specifications.

Supplier	Purity	Available Quantities	CAS Number	Additional Notes
Sigma-Aldrich (Merck)	≥99%	Grams to Kilograms	79-16-3	Offers various grades, including for synthesis and as a building block.
Thermo Scientific Chemicals	98%	10 g and larger	Not explicitly for NMA, but for N-Methyl-N-trimethylsilylacet amide[1]	The original product was part of the Alfa Aesar portfolio.
hangdachem.com	99%	Bulk (Cardboard drum)	79-16-3	Primarily used as a solvent in organic synthesis, such as for cephalosporins. [2][3]
LookChem	Varies by supplier	Kilogram to metric ton	79-16-3	A platform connecting various Chinese manufacturers and suppliers.[4]
Echemi	Varies by supplier	Bulk quantities	79-16-3	Provides access to safety data sheets from various suppliers.[5]
CDH Fine Chemical	Laboratory grade	Varies	79-16-3	Supplies laboratory chemicals for professional use. [6]

## Applications in Research and Drug Development

N-Methylacetamide serves as a valuable tool in several areas of scientific research and pharmaceutical development due to its unique properties as a polar aprotic solvent and its structural similarity to the peptide bond.

## Solvent for Organic Synthesis and Formulations

With its high dielectric constant and ability to dissolve a wide range of organic and inorganic compounds, NMA is an effective solvent for various chemical reactions.<sup>[2][3]</sup> It is particularly useful in the synthesis of pharmaceuticals, agrochemicals, and polymers.<sup>[3][7]</sup> For instance, it is employed as a solvent in the synthesis of cephalosporin antibiotics.<sup>[2][8]</sup>

## Model Compound for Protein Folding Studies

The amide group in NMA serves as a simple model for the peptide bond in proteins. This makes it an invaluable tool in biophysical studies, particularly those investigating protein folding, structure, and dynamics using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy.<sup>[2]</sup> The deuterated version, N-Methylacetamide-d7, is frequently used in hydrogen-deuterium exchange (HDX) experiments to probe the solvent accessibility of amide protons in proteins, providing insights into their structure and conformational changes.<sup>[2][9]</sup>

## Internal Standard in Pharmacokinetic Studies

N-Methylacetamide-d7, the deuterated isotopologue of NMA, is widely used as an internal standard in quantitative bioanalytical methods, especially in pharmacokinetic studies.<sup>[10][11]</sup> Its distinct mass spectrometric signature allows for precise quantification of NMA or related metabolites in biological samples.<sup>[10]</sup>

## Experimental Protocols and Methodologies

Detailed experimental procedures are crucial for reproducible research. Below are representative protocols for the synthesis of N-Methylacetamide and its application in NMR studies.

## Synthesis of N-Methylacetamide

N-Methylacetamide can be synthesized through several routes. A common laboratory and industrial method involves the reaction of acetic acid with methylamine.[\[8\]](#)[\[12\]](#)

Reaction:  $\text{CH}_3\text{COOH} + \text{CH}_3\text{NH}_2 \rightarrow \text{CH}_3\text{CONHCH}_3 + \text{H}_2\text{O}$

Representative Protocol:

- Amination: Acetic acid is charged into a reaction vessel. Monomethylamine is then added, and the reaction mixture is heated to approximately 70-80°C for about 2 hours to form the crude N-methylacetamide.[\[8\]](#)[\[13\]](#)
- Purification: The crude product is then purified. This typically involves:
  - Distillation: Water and any remaining acetic acid are removed by distillation. The initial distillation can be carried out at atmospheric pressure to remove water, followed by vacuum fractionation to remove acetic acid.[\[13\]](#)
  - Fractional Crystallization: For higher purity, the distilled product can be further purified by fractional crystallization from its melt.[\[14\]](#)

## NMR Analysis of Peptides using N-Methylacetamide-d7

NMA-d7 is an excellent solvent for NMR analysis of hydrophobic peptides that are poorly soluble in aqueous solutions.[\[15\]](#)

Workflow for NMR Analysis:

*Workflow for NMR analysis of peptides in NMA-d7.*

## Safety and Handling

N-Methylacetamide is classified as a hazardous substance and requires careful handling. It is presumed to be a human reproductive toxicant and may damage an unborn child.[\[1\]](#) Users should always consult the Safety Data Sheet (SDS) before handling.[\[1\]](#)[\[6\]](#)

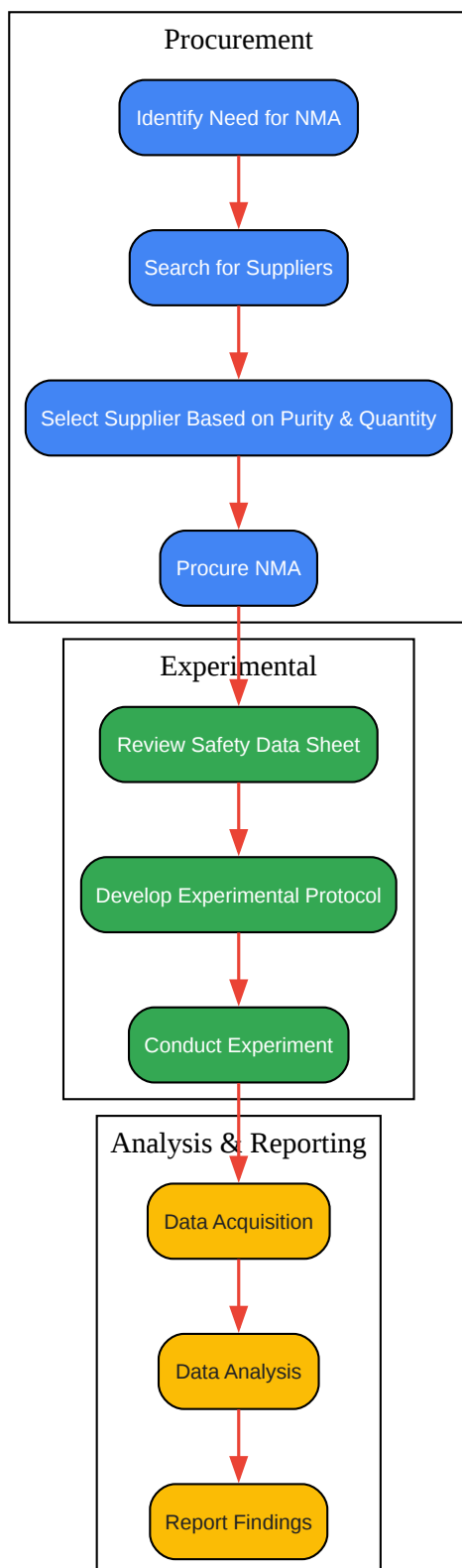
Key Safety Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[1\]](#)[\[6\]](#)
- Handling: Avoid formation of dust and aerosols. Wash hands thoroughly after handling.[\[1\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[1\]](#)

## Logical Workflow for Procurement and Use in a Research Setting

The following diagram outlines the typical process from identifying the need for N-Methylacetamide to its experimental application and data analysis.



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*General workflow for NMA from procurement to research application.*

## Conclusion

N-Methylacetamide is a commercially accessible and versatile compound with significant applications in organic synthesis, formulation, and biophysical research. Its utility as a model for the peptide bond, particularly in its deuterated form, makes it a valuable tool for researchers in drug discovery and development. Proper understanding of its properties, handling requirements, and experimental applications is essential for its effective and safe use in a laboratory setting.

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